

# Deoxylapachol chemical structure and properties

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## Compound of Interest

Compound Name: Deoxylapachol

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## Deoxylapachol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Deoxylapachol**, a naturally occurring naphthoquinone, has garnered significant attention within the scientific community for its diverse and potent biological activities. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological functions of **deoxylapachol**. Detailed experimental protocols for its isolation and synthesis, along with an exploration of its mechanisms of action, are presented to facilitate further research and drug development endeavors.

### Chemical Structure and Identification

**Deoxylapachol**, systematically named 2-(3-methylbut-2-en-1-yl)naphthalene-1,4-dione, is a lipophilic compound characterized by a naphthalene-1,4-dione core substituted with a prenyl group at the C2 position.<sup>[1]</sup> This structural feature is crucial for its biological activity.

Chemical Structure:

Table 1: Chemical Identifiers of **Deoxylapachol**

Identifier	Value
IUPAC Name	2-(3-methylbut-2-en-1-yl)naphthalene-1,4-dione[1]
CAS Number	3568-90-9[1]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>2</sub> [1]
SMILES	<chem>CC(=CCC1=CC(=O)C2=CC=CC=C2C1=O)C</chem> [1]
InChI	InChI=1S/C15H14O2/c1-10(2)7-8-11-9-14(16)12-5-3-4-6-13(12)15(11)17/h3-7,9H,8H2,1-2H3[1]
InChIKey	OSDFYZPKJKRCRR-UHFFFAOYSA-N[1]

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **deoxylapachol** is essential for its handling, formulation, and application in experimental settings.

Table 2: Physicochemical Properties of **Deoxylapachol**

Property	Value
Molecular Weight	226.27 g/mol [1]
Appearance	Yellow solid
Melting Point	61-62 °C
Boiling Point	359.2 °C at 760 mmHg
Solubility	Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.[2]
LogP	3.8

## Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **deoxylapachol**. Below are the characteristic spectral data.

### 3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$ -NMR ( $\text{CDCl}_3$ ):** The proton NMR spectrum of **deoxylapachol** is characterized by signals corresponding to the aromatic protons of the naphthoquinone ring, the vinylic proton, the allylic methylene protons, and the two methyl groups of the prenyl side chain.
- $^{13}\text{C}$ -NMR ( $\text{CDCl}_3$ ):** The carbon NMR spectrum displays signals for the two carbonyl carbons of the quinone ring, the aromatic carbons, and the carbons of the prenyl substituent.[3]

### 3.2. Infrared (IR) Spectroscopy

The IR spectrum of **deoxylapachol** exhibits characteristic absorption bands for the functional groups present in the molecule.

Table 3: Characteristic IR Absorption Bands of **Deoxylapachol**

Wavenumber ( $\text{cm}^{-1}$ )	Vibration
~1665	C=O stretching (quinone)
~1600	C=C stretching (aromatic)
~2920	C-H stretching (aliphatic)

### 3.3. UV-Visible (UV-Vis) Spectroscopy

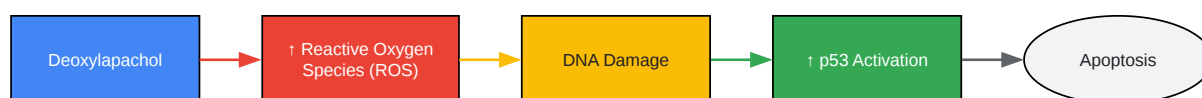
**Deoxylapachol** exhibits characteristic absorption maxima in the UV-Vis region due to the presence of the conjugated naphthoquinone chromophore. The  $\lambda_{\text{max}}$  values are influenced by the solvent used. In ethanol, characteristic absorption bands are observed.

## Biological Activities and Mechanisms of Action

**Deoxylapachol** has demonstrated a range of biological activities, with its anticancer and antifungal properties being the most extensively studied.

#### 4.1. Anticancer Activity

**Deoxylapachol** exhibits cytotoxic effects against various cancer cell lines. Its mechanism of action is believed to be multifactorial, primarily involving the induction of oxidative stress through the generation of reactive oxygen species (ROS). This leads to DNA damage and the activation of apoptotic pathways. While the precise signaling cascades are still under investigation, it is hypothesized that **deoxylapachol** may modulate pathways similar to other naphthoquinones, such as the p53 and MAPK signaling pathways, leading to programmed cell death.

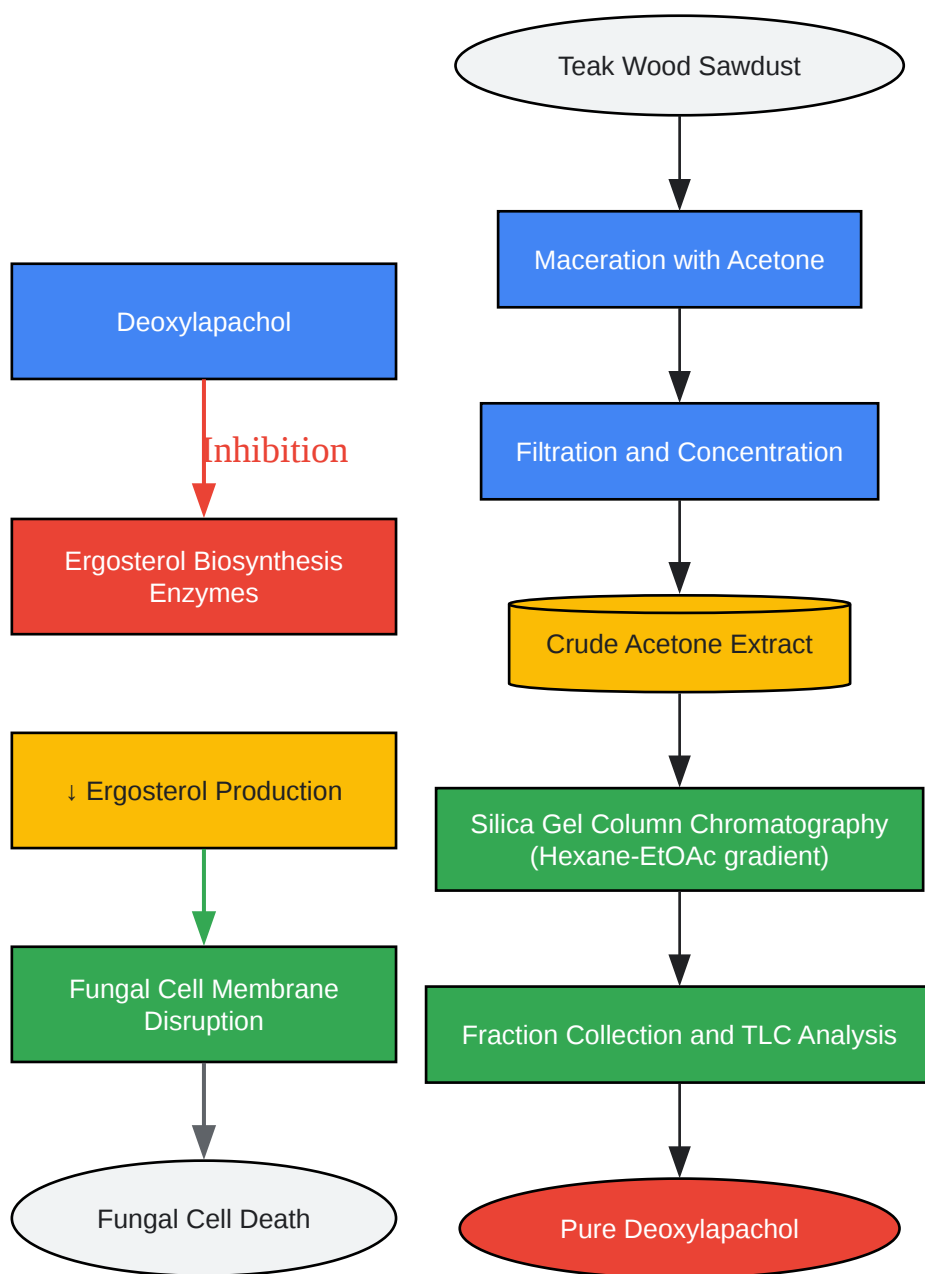


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**Fig. 1:** Proposed anticancer signaling pathway of **deoxylapachol**.

#### 4.2. Antifungal Activity

**Deoxylapachol** has shown potent activity against various fungal strains.[4] One of the proposed mechanisms for its antifungal action is the inhibition of ergosterol biosynthesis, a critical component of the fungal cell membrane. By disrupting the integrity of the cell membrane, **deoxylapachol** leads to fungal cell death.



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